

Benchmarking 2,9-Dimethyldecanedinitrile Against Commercial Plasticizers: A Methodological Guide

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Compound of Interest

Compound Name: 2,9-Dimethyldecanedinitrile

Cat. No.: B15432359

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To our valued researchers, scientists, and drug development professionals:

Following a comprehensive search of scientific literature and technical databases, we have found no publicly available data benchmarking the performance of **2,9-Dimethyldecanedinitrile** as a plasticizer against existing commercial alternatives.

Therefore, this guide has been developed to provide a robust framework for such a comparative analysis. It outlines the key performance indicators, standard experimental protocols, and data presentation formats necessary for an objective evaluation. This guide can be utilized once you have generated your own experimental data for **2,9-Dimethyldecanedinitrile**. For illustrative purposes, this document uses common commercial plasticizers such as DEHP (Diethyl Phthalate), DINP (Diisononyl Phthalate), and DOTP (Diethyl Terephthalate) as placeholders.

Data Presentation: Comparative Performance Metrics

Effective comparison requires the summarization of quantitative data into clearly structured tables. Below are templates for key performance areas.

Table 1: Mechanical Properties of Plasticized PVC Formulations

Property	ASTM Standard	Unit	2,9-Dimethyl decanedi nitrile	DEHP	DINP	DOTP
Tensile Strength	D638	MPa	Data	Data	Data	Data
Elongation at Break	D638	%	Data	Data	Data	Data
100% Modulus	D638	MPa	Data	Data	Data	Data
Shore A Hardness	D2240	-	Data	Data	Data	Data

Table 2: Thermal and Permanence Properties

Property	ASTM Standard	Unit	2,9-Dimethyl decanedi nitrile	DEHP	DINP	DOTP
Glass Transition Temp. (Tg)	E1356 (DSC)	°C	Data	Data	Data	Data
Volatility (Weight Loss)	D1203	%	Data	Data	Data	Data
Water Extraction	D1239	%	Data	Data	Data	Data
Oil Extraction (e.g., IRM 903)	D1239	%	Data	Data	Data	Data

Experimental Protocols

Detailed methodologies are crucial for reproducibility and valid comparisons.

1. Sample Preparation (Plasticized PVC Formulation)

- Materials: PVC resin (e.g., K-value 67), plasticizer (40 phr), thermal stabilizer (e.g., 2 phr Ca/Zn stearate), lubricant (e.g., 0.5 phr stearic acid).
- Procedure:
 - Dry blend all components in a high-speed mixer.
 - Process the blend on a two-roll mill at a specified temperature (e.g., 160-170°C) until a homogenous sheet is formed.
 - Mold the sheets into plaques of desired thickness using a hydraulic press at a set temperature and pressure.
 - Condition the samples for at least 24 hours at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity before testing.

2. Mechanical Testing

- Tensile Properties (ASTM D638): Dumbbell-shaped specimens are cut from the molded sheets. A universal testing machine is used to pull the specimens at a constant crosshead speed (e.g., 50 mm/min) until failure. Tensile strength, elongation at break, and modulus are recorded.
- Hardness (ASTM D2240): The indentation hardness is measured on the surface of the plasticized PVC sheet using a Shore A durometer.

3. Thermal Analysis

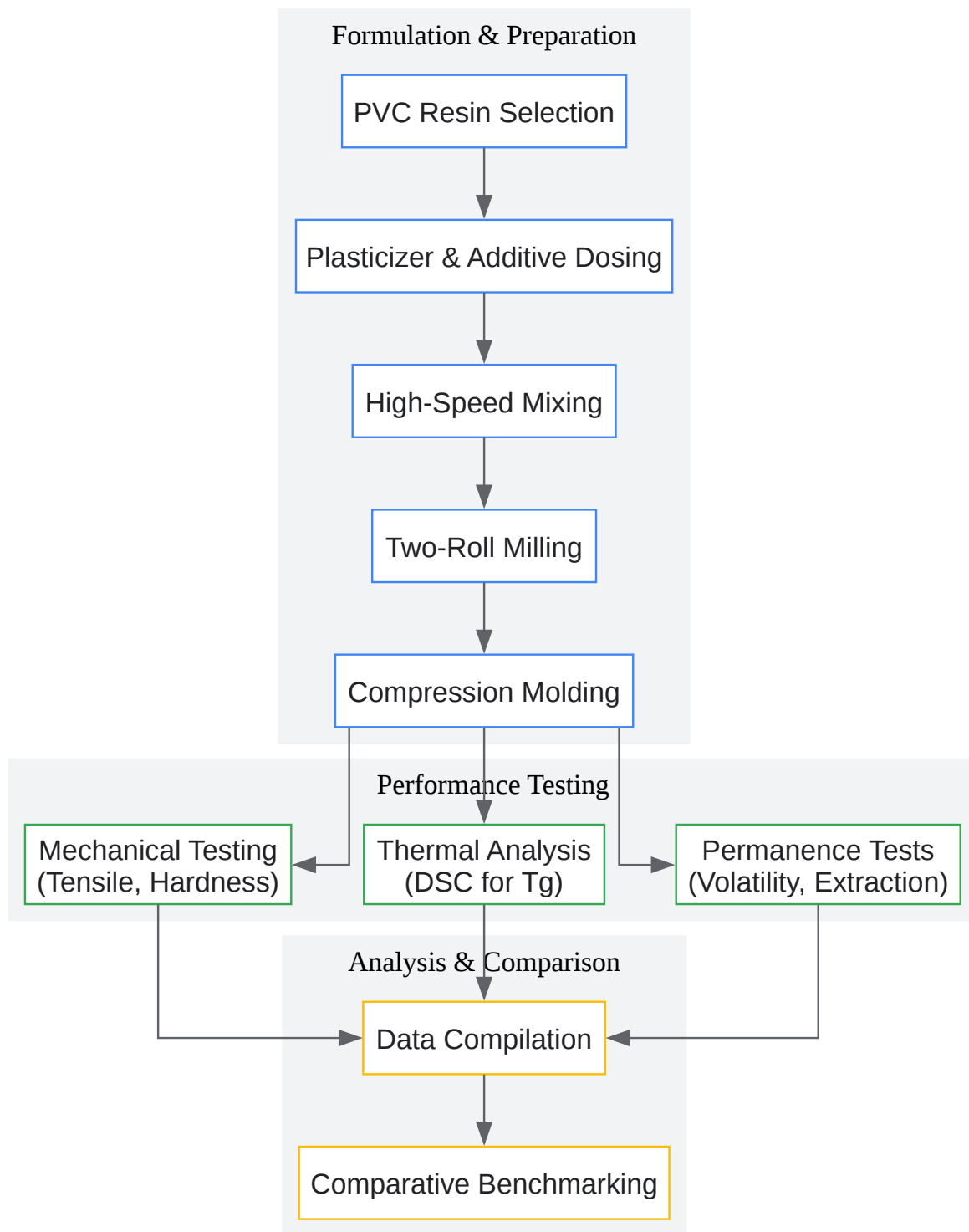
- Differential Scanning Calorimetry (DSC) (ASTM E1356): A small sample of the plasticized PVC is heated in a DSC instrument under a nitrogen atmosphere. The glass transition temperature (T_g) is determined from the midpoint of the step change in the heat flow curve. A lower T_g generally indicates higher plasticizing efficiency.

4. Permanence Testing

- Volatility (ASTM D1203): Pre-weighed samples are placed in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours). The percentage of weight loss is calculated, which corresponds to the plasticizer lost due to evaporation.
- Solvent Extraction (ASTM D1239): Pre-weighed samples are immersed in a solvent (e.g., distilled water, oil) at a controlled temperature for a specified time. After removal, the samples are dried and re-weighed. The percentage of weight loss indicates the amount of plasticizer that has migrated into the solvent.

Visualization of Workflows and Relationships

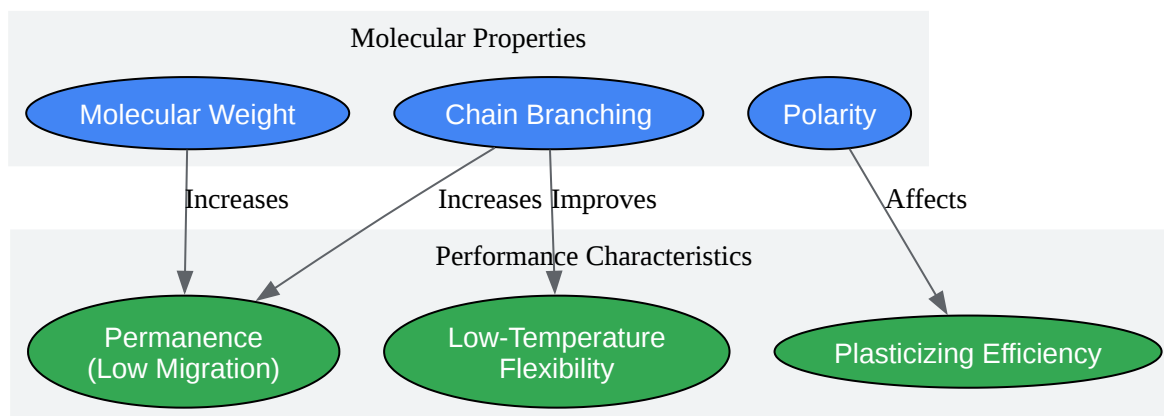
Experimental Workflow for Plasticizer Evaluation



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Caption: A typical workflow for the preparation and evaluation of plasticized polymer formulations.

Logical Relationship: Plasticizer Properties and Performance



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Caption: Key molecular properties of a plasticizer and their influence on performance characteristics.

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